

Personal protective equipment for handling 7-Bromo-2-chloroquinoline-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 7-Bromo-2-chloroquinoline-3-carbaldehyde

Cat. No.: B139717

[Get Quote](#)


Essential Safety and Handling Guide for 7-Bromo-2-chloroquinoline-3-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols, operational procedures, and disposal plans for handling **7-Bromo-2-chloroquinoline-3-carbaldehyde** (CAS No. 136812-31-2). Adherence to these guidelines is essential to ensure a safe laboratory environment.

Hazard Identification and GHS Classification

7-Bromo-2-chloroquinoline-3-carbaldehyde is classified as acutely toxic if swallowed.^[1] It may also cause skin and eye irritation, and respiratory irritation.^{[2][3]}

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed ^{[1][4]}	 alt text	Danger

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C10H5BrClNO	[4] [5] [6] [7] [8]
Molecular Weight	270.51 g/mol	[4] [6]
Appearance	Yellow to off-white solid	[5]
Purity	≥95%	[4]
Boiling Point	389.8±37.0 °C (Predicted)	[4]
Density	1.727±0.06 g/cm3 (Predicted)	[4]

Operational Plan: Safe Handling Procedures

Strict adherence to the following procedures is mandatory to minimize exposure and ensure safety.

1. Engineering Controls:

- Always handle this compound within a certified chemical fume hood to avoid inhalation of dust or vapors.[\[2\]](#)
- Ensure adequate ventilation in the laboratory.[\[1\]](#)

2. Personal Protective Equipment (PPE): A comprehensive PPE plan is crucial. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or punctures before each use. [1] [9]
Eyes/Face	Safety goggles with side shields or a face shield	Essential to protect against splashes or airborne particles. [9] [10] [11] A face shield should be worn over safety glasses if there is a significant splash hazard. [9]
Body	Laboratory coat	A flame-resistant lab coat, fully buttoned, is required to protect skin from potential contact. [9] [11]
Respiratory	NIOSH-approved respirator	Required if working outside of a fume hood or if dust formation is likely. Fit-testing and training are necessary. [9]
Feet	Closed-toe shoes	Shoes must fully cover the feet to protect from spills. [9]

3. Handling and Storage:

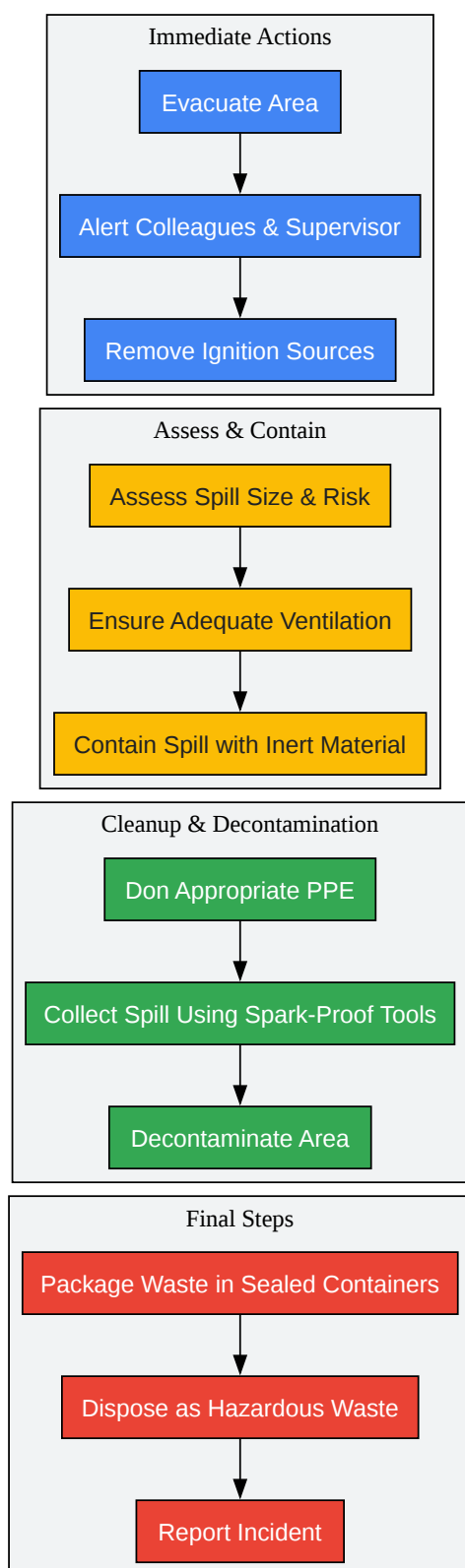
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[1\]](#)
- Wash hands and exposed skin thoroughly after handling.[\[1\]](#)
- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- The substance should be stored in a locked area.[\[1\]](#)

Emergency and Disposal Plan

1. First-Aid Measures:

Exposure Route	First-Aid Procedure
Ingestion	IF SWALLOWED: Get emergency medical help immediately. Rinse mouth with water. Do not induce vomiting.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[1]
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]

2. Spill Response: In the event of a spill, follow the workflow below.



[Click to download full resolution via product page](#)

Caption: Chemical Spill Response Workflow.

3. Disposal Plan:

- Dispose of **7-Bromo-2-chloroquinoline-3-carbaldehyde** and any contaminated materials as hazardous waste.[1]
- All disposal must be conducted through an approved waste disposal facility and in accordance with all applicable local, state, and federal regulations.[1]
- Do not allow the product to enter drains or the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.fr [fishersci.fr]
- 4. 7-Bromo-2-chloroquinoline-3-carbaldehyde , 95+% , 136812-31-2 - CookeChem [cookechem.com]
- 5. 7-Bromo-2-Chloroquinoline-3-Carbaldehyde|CAS 136812-31-2 [rlavie.com]
- 6. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 7. 136812-31-2 | 7-bromo-2-chloroquinoline-3-carbaldehyde - Capot Chemical [capotchem.com]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- 9. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 10. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 7-Bromo-2-chloroquinoline-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b139717#personal-protective-equipment-for-handling-7-bromo-2-chloroquinoline-3-carbaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com